

enzymatic formation of lanthionine bridges in peptides

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lanthionine

Cat. No.: B7814823

[Get Quote](#)

An In-Depth Technical Guide to the Enzymatic Formation of **Lanthionine** Bridges in Peptides

For: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of the enzymatic biosynthesis of lanthipeptides, a class of ribosomally synthesized and post-translationally modified peptides (RiPPs). A defining characteristic of these molecules is the presence of **lanthionine** (Lan) and methyl**lanthionine** (MeLan) thioether bridges, which are crucial for their structure and often for their biological activity. These bridges are installed through a series of enzyme-catalyzed reactions, creating polycyclic structures with enhanced stability and specific functionalities. Understanding these enzymatic processes is vital for the discovery of novel bioactive peptides and for the bioengineering of peptide-based therapeutics.

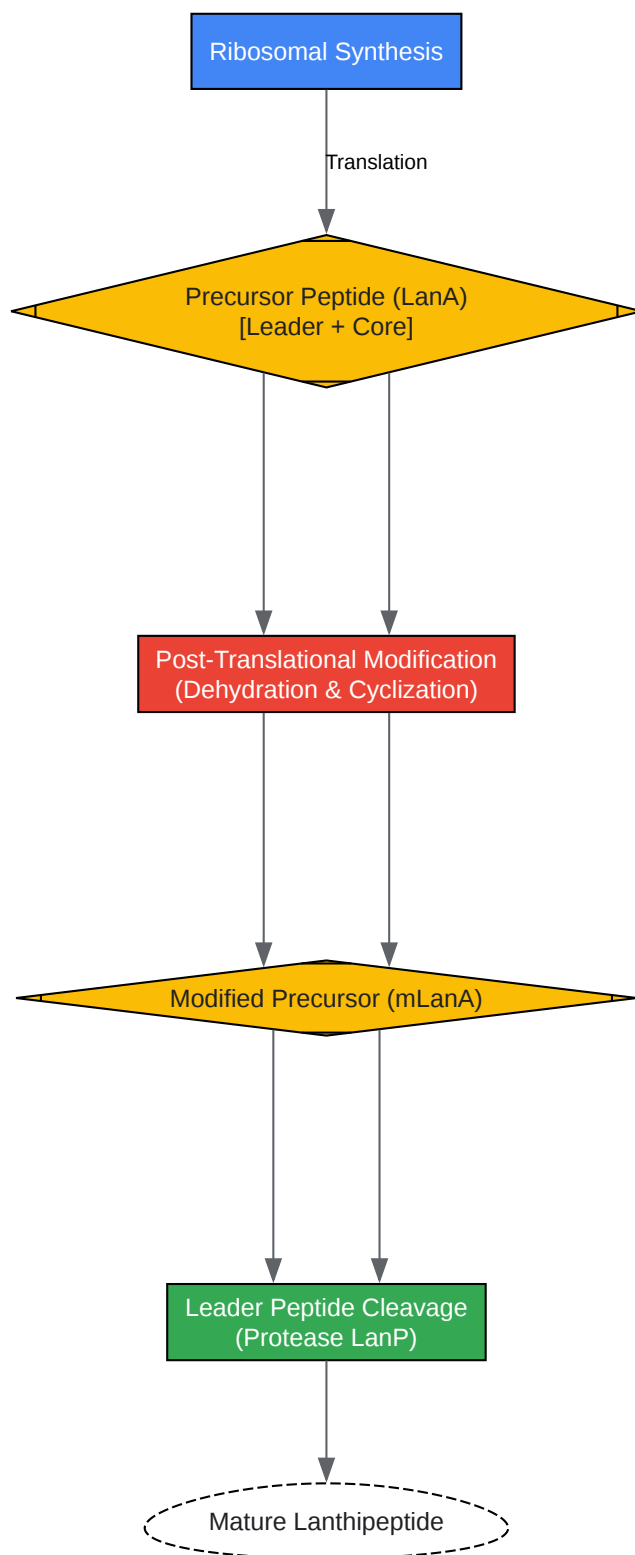
Introduction to Lanthipeptides

Lanthipeptides are named for the **lanthionine** amino acid, a thioether-linked dimer of two alanine residues.^[1] These cross-links are formed post-translationally within a precursor peptide, which consists of an N-terminal "leader peptide" and a C-terminal "core peptide".^{[2][3]} The leader peptide acts as a recognition motif for the modifying enzymes, guiding them to the core peptide where the modifications occur.^[2] After modification, the leader peptide is typically cleaved to release the mature, active lanthipeptide.^[4] The core modifications involve two key steps: the dehydration of serine (Ser) and threonine (Thr) residues, followed by the intramolecular Michael-type addition of cysteine (Cys) thiols to the resulting dehydroamino

acids.[4] This process creates the characteristic **lanthionine** (from Ser and Cys) and methyl**lanthionine** (from Thr and Cys) bridges.[5]

General Biosynthetic Pathway

The biosynthesis of all lanthipeptides follows a conserved, multi-step pathway, although the specific enzymes involved differ between classes. The general workflow is initiated by the ribosomal synthesis of a precursor peptide (LanA). This precursor is then recognized by a suite of dedicated modifying enzymes that install the thioether bridges. Following modification, a transporter (LanT) exports the peptide, and a protease (LanP) cleaves the leader peptide, yielding the mature lanthipeptide.[4]

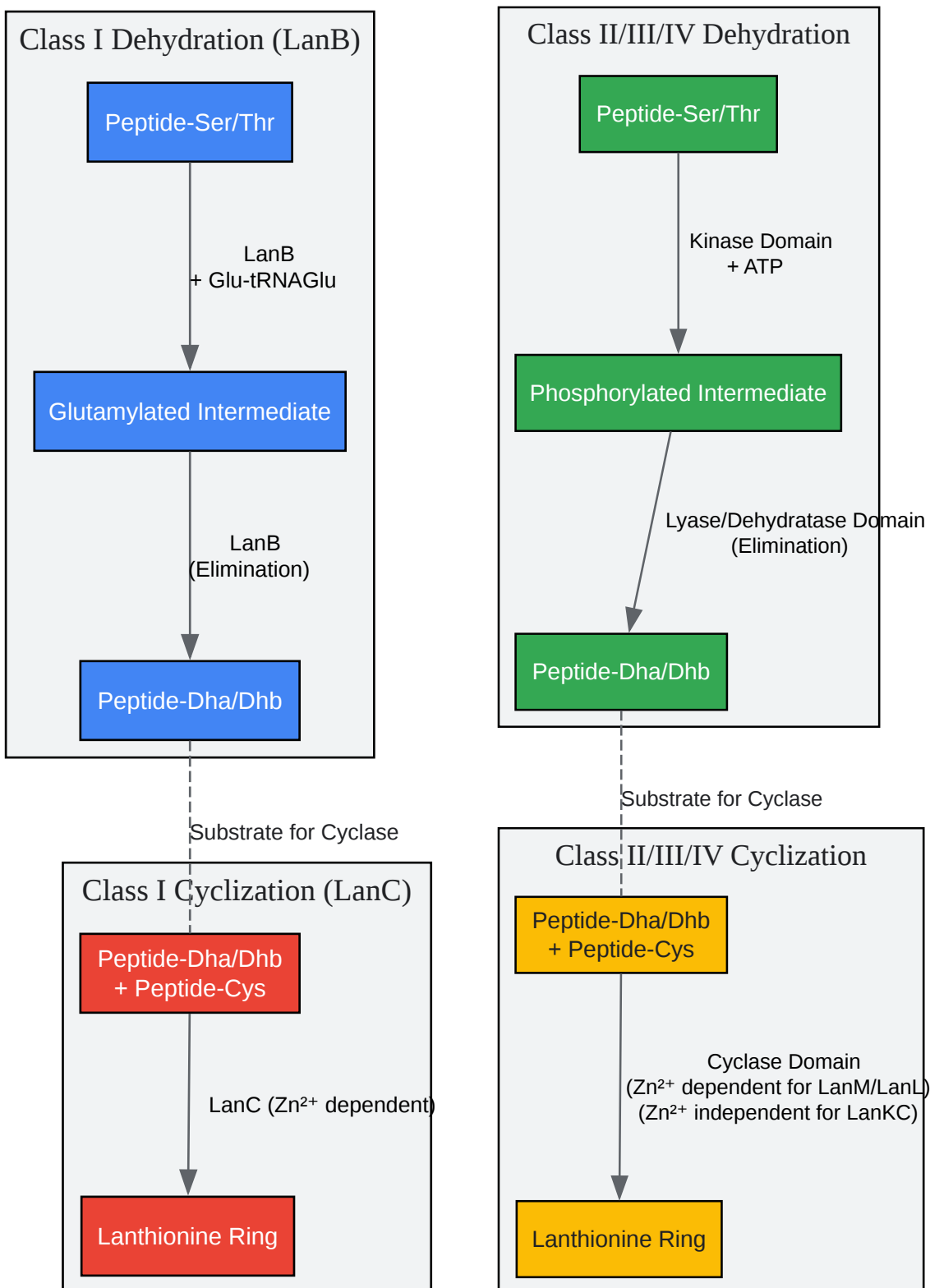


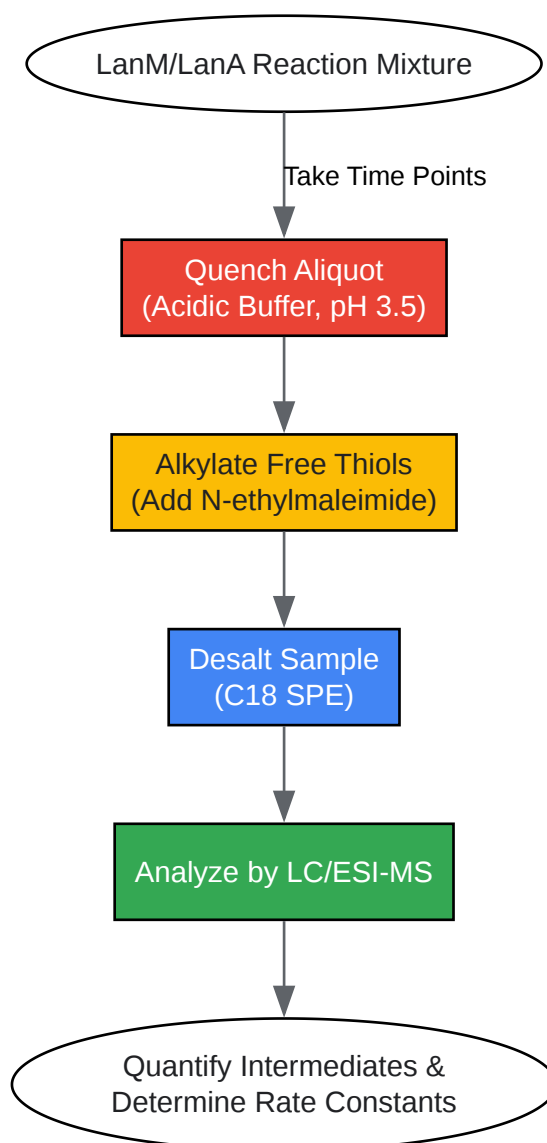
Class IV	Trifunctional Enzyme (LanL) Kinase + Lyase + Cyclase (Zn-dependent)
----------	--

Class III	Trifunctional Enzyme (LanKC) Kinase + Lyase + Cyclase (Zn-independent)
-----------	---

Class II	Bifunctional Enzyme (LanM) Dehydratase + Cyclase
----------	---

Class I	Dehydratase (LanB)
	Cyclase (LanC)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. utoronto.scholaris.ca [utoronto.scholaris.ca]

- 3. Functional Expression and Characterization of the Highly Promiscuous Lanthipeptide Synthetase SyncM, Enabling the Production of Lanthipeptides with a Broad Range of Ring Topologies - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Structure and Mechanism of Lanthipeptide Biosynthetic Enzymes - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pnas.org [pnas.org]
- To cite this document: BenchChem. [enzymatic formation of lanthionine bridges in peptides]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7814823#enzymatic-formation-of-lanthionine-bridges-in-peptides]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com